

reducing charge recombination in BTR-Cl devices

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Compound of Interest

Compound Name: *BTR-Cl*

Cat. No.: *B15879253*

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Technical Support Center: BTR-Cl Devices

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers working with **BTR-Cl** based organic solar cells. The focus is on practical issues related to reducing charge recombination and improving device performance.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My **BTR-Cl**:Y6 device shows low Fill Factor (FF). What are the likely causes related to charge recombination?

A low Fill Factor is often a primary indicator of significant charge recombination. The potential causes can be categorized as follows:

- **Morphology Issues:** The active layer morphology may not be optimal. This can lead to inefficient charge transport and increased bimolecular recombination. An unfavorable morphology can result from:

- Inappropriate solvent or solvent additives.
- Suboptimal annealing temperature or time.
- Incorrect donor:acceptor blend ratio.
- High Trap Density: The presence of trap states within the bulk or at the interfaces of the active layer can lead to trap-assisted recombination, which is a significant loss mechanism.
- Unbalanced Charge Transport: A mismatch in electron and hole mobility can cause charge accumulation, increasing the probability of recombination.

Troubleshooting Steps:

- Optimize Active Layer Morphology:
 - Solvent Selection: The choice of solvent can significantly impact film morphology. For **BTR-Cl:Y6** systems, non-halogenated solvents are often explored. The rate of solvent evaporation can affect domain size and phase separation.[\[1\]](#)
 - Solvent Additives: The use of additives like 1,8-diiodooctane (DIO) can help control crystallization and phase separation. However, excessive amounts can lead to overly large domains, hindering exciton diffusion.
 - Annealing: Systematically vary the post-deposition annealing temperature and duration to promote optimal molecular packing and phase separation.
- Incorporate a Third Component: The addition of a small amount of a fullerene derivative, such as PC71BM, to the **BTR-Cl:Y6** blend has been shown to improve morphology, leading to reduced charge recombination and an enhanced Fill Factor.
- Characterize Charge Carrier Mobility: Perform Space-Charge-Limited Current (SCLC) measurements on single-carrier (electron-only and hole-only) devices to assess the balance of charge transport.

Q2: How can I quantitatively assess the extent of charge recombination in my **BTR-Cl** devices?

Several techniques can be employed to quantify charge recombination:

- **Transient Photovoltage (TPV):** This measurement provides information about the charge carrier lifetime. A longer decay time in a TPV measurement generally indicates slower recombination.^[1]
- **Transient Photocurrent (TPC):** TPC measurements can be used to study charge extraction and transport. By analyzing the photocurrent decay, you can gain insights into how efficiently charges are collected before they recombine.
- **Light Intensity Dependent J-V Measurements:** By measuring the current-voltage characteristics under varying light intensities, you can determine the recombination order and the dominant recombination mechanism.

Q3: What is the role of fullerene additives in reducing charge recombination in **BTR-Cl:Y6** devices?

Fullerene additives, like PC71BM, can play a multifaceted role in improving the performance of **BTR-Cl:Y6** solar cells:

- **Morphology Optimization:** Fullerenes can act as "morphology regulators," influencing the crystallization of both **BTR-Cl** and Y6. This can lead to a more favorable bulk heterojunction morphology with optimized domain sizes, which facilitates efficient exciton dissociation and charge transport, thereby reducing the likelihood of recombination.
- **Charge Cascade:** The energy levels of the fullerene can create a cascade effect, facilitating charge transfer from the donor to the acceptor.
- **Trap Passivation:** Fullerenes may help in passivating trap states at the donor-acceptor interface or within the bulk, reducing trap-assisted recombination.

Quantitative Data Summary

The following tables summarize key performance parameters for **BTR-Cl** based devices under different conditions.

Table 1: Performance of **BTR-Cl:Y6** Devices with and without Fullerene Additive.

Device Composition	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)
BTR-Cl:Y6	0.83	23.66	74.7	14.70
BTR-Cl:Y6 + 5 wt% PC71BM	Data not available	Data not available	Data not available	15.34

Note: Specific Voc, Jsc, and FF for the additive device were not provided in the source material.

Experimental Protocols

1. Fabrication of **BTR-Cl:Y6** Solar Cells

This protocol outlines a general procedure for the fabrication of **BTR-Cl:Y6** based organic solar cells.

- Substrate Preparation:
 - Indium tin oxide (ITO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
 - The cleaned substrates are then dried with nitrogen gas and treated with UV-ozone for 20 minutes.
- Hole Transport Layer (HTL) Deposition:
 - A solution of PEDOT:PSS is spin-coated onto the ITO substrates.
 - The substrates are then annealed at a specified temperature (e.g., 150 °C) in air.
- Active Layer Deposition:
 - Prepare a blend solution of **BTR-Cl** and Y6 (e.g., in a 1.6:1 weight ratio) in a suitable solvent like chloroform. For ternary blends, add the desired weight percentage of PC71BM.

- Spin-coat the active layer solution onto the HTL in a nitrogen-filled glovebox.
- Anneal the films at an optimized temperature to control the morphology.
- Electron Transport Layer (ETL) and Electrode Deposition:
 - Deposit the ETL (e.g., Phen-NaDPO) and the top metal electrode (e.g., Ag) via thermal evaporation under high vacuum.

2. Transient Photovoltage (TPV) and Transient Photocurrent (TPC) Measurements

These techniques are crucial for studying charge carrier recombination and extraction dynamics.

- TPV Measurement Setup:
 - The device is held at its open-circuit voltage (V_{oc}) under steady-state illumination from a white light source.
 - A short, low-intensity laser pulse is used to perturb the system.
 - The subsequent voltage decay is measured with a high-impedance oscilloscope. The decay time is related to the charge carrier lifetime.
- TPC Measurement Setup:
 - The device is held at short-circuit condition (0 V).
 - A short laser pulse generates charge carriers.
 - The resulting photocurrent transient is measured with an oscilloscope, providing information on the charge extraction time.

3. Space-Charge-Limited Current (SCLC) Measurement

SCLC is used to determine the charge carrier mobility in the active layer.

- Device Structure: Fabricate single-carrier devices (electron-only or hole-only) with appropriate charge-selective interlayers.

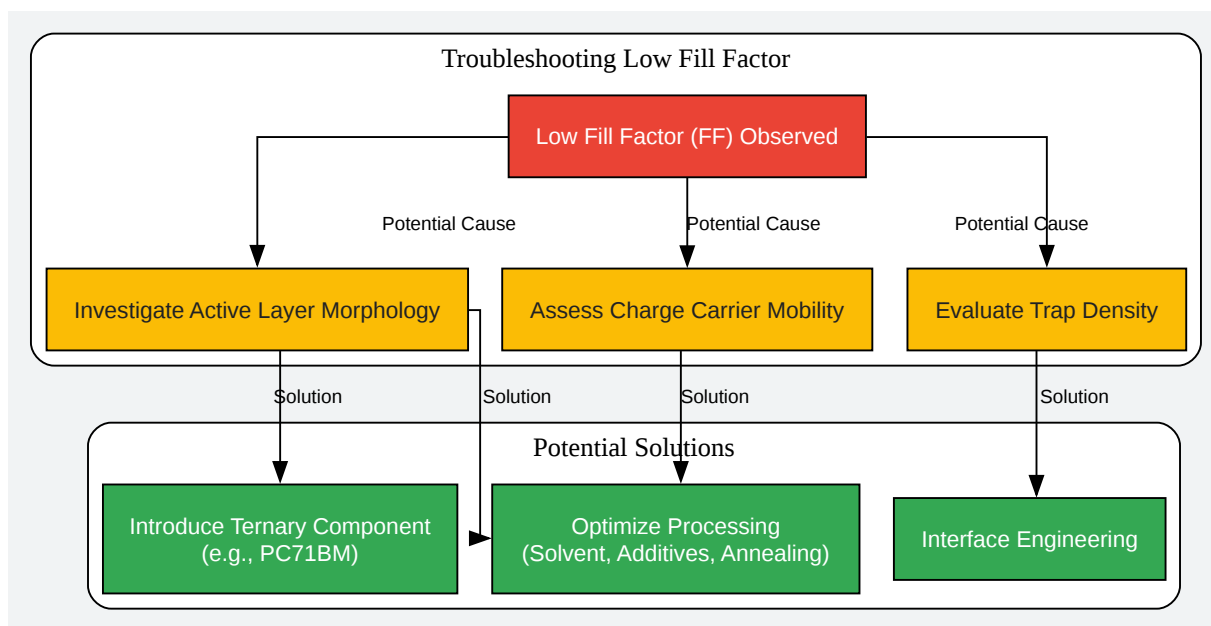
- Measurement Procedure:
 - Measure the dark current density-voltage (J-V) characteristics of the single-carrier device.
 - The mobility (μ) can be extracted by fitting the J-V curve in the space-charge-limited region to the Mott-Gurney law: $J = (9/8)\epsilon_0\epsilon_r\mu(V^2/L^3)$ where ϵ_0 is the permittivity of free space, ϵ_r is the dielectric constant of the material, V is the applied voltage, and L is the active layer thickness.[\[2\]](#)[\[3\]](#)

4. Grazing-Incidence Wide-Angle X-ray Scattering (GIWAXS)

GIWAXS is a powerful technique to probe the molecular packing and orientation within the thin film active layer.

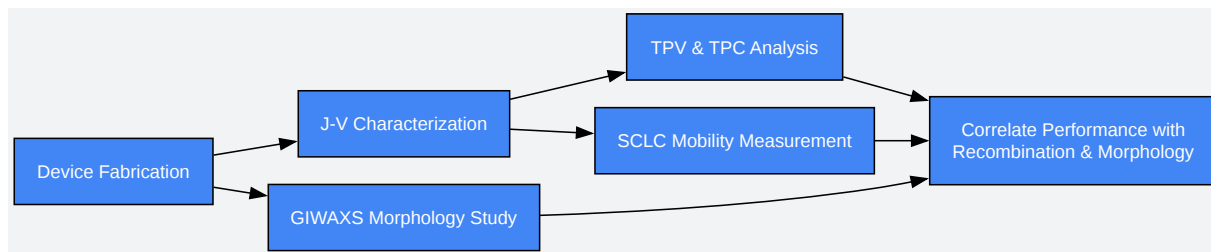
- Sample Preparation: Prepare the **BTR-Cl:Y6** thin film on a suitable substrate (e.g., silicon wafer) following the same procedure as for device fabrication.
- Measurement:
 - The sample is mounted on a goniometer at a synchrotron beamline.
 - An X-ray beam is directed at a shallow angle to the film surface.
 - The scattered X-rays are collected by a 2D detector.
 - The resulting diffraction pattern provides information about the crystallinity, molecular orientation (face-on or edge-on), and domain spacing.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Visualizations



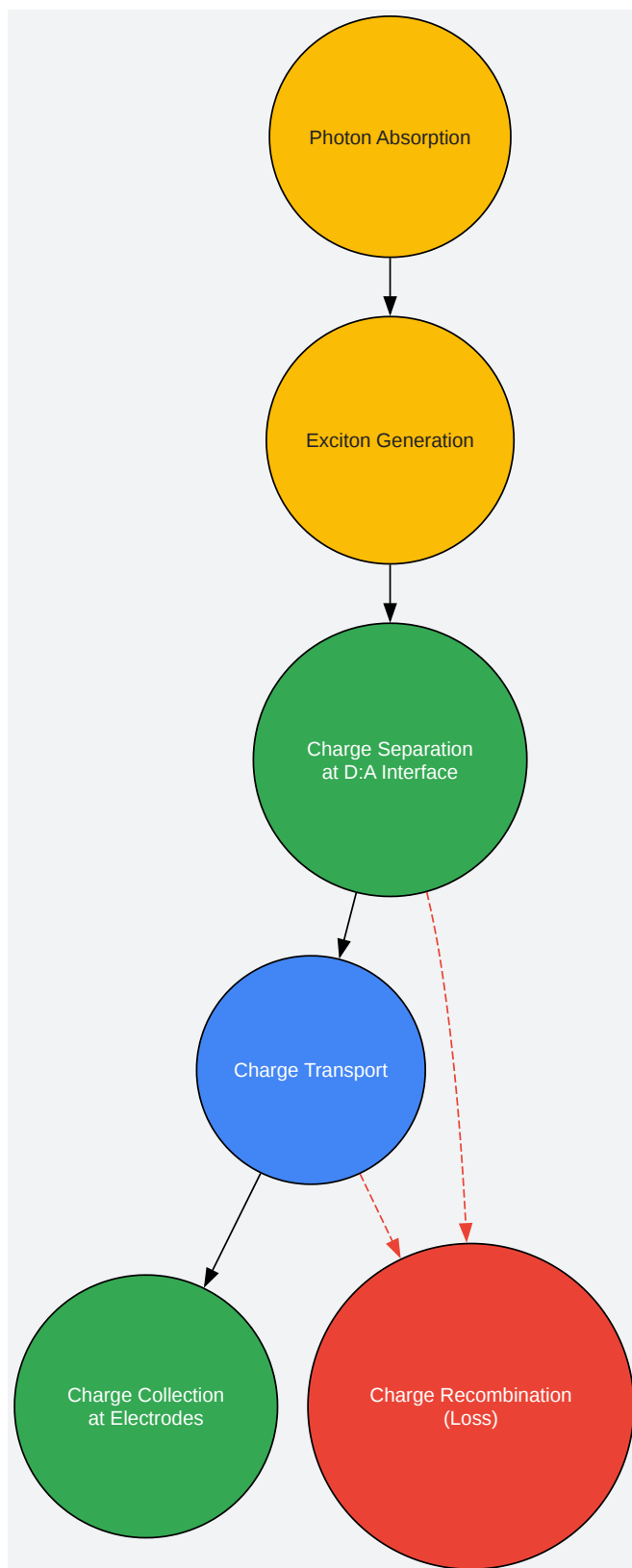
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Caption: Troubleshooting workflow for low Fill Factor in **BTR-CI** devices.



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Caption: Experimental workflow for characterizing **BTR-CI** devices.



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Caption: Key photophysical processes in an organic solar cell.

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